

Unveiling the Spectroscopic Signature of Koenine: A Technical Guide

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Compound of Interest

Compound Name:	Koenine
CAS No.:	28200-63-7
Cat. No.:	B15581154

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available spectral data for **Koenine**, a carbazole alkaloid found in *Murraya koenigii*. While data for **Koenine** is not as abundant as for other alkaloids from this plant, this document collates the known spectroscopic information to aid in its identification, characterization, and further research.

Introduction to Koenine

Koenine (C₁₈H₁₇NO₂) is a naturally occurring carbazole alkaloid isolated from the leaves of *Murraya koenigii*, a plant widely used in traditional medicine and culinary applications. The structural elucidation and quantification of **Koenine** are crucial for understanding its potential biological activities and for the quality control of herbal preparations containing *Murraya koenigii*.

Mass Spectrometry Data

Mass spectrometry is a fundamental technique for determining the molecular weight and elemental composition of a compound. For **Koenine**, the following mass spectral data has

been reported:

Table 1: Mass Spectrometry Data for **Koenine**

Parameter	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ NO ₂	[1]
Molecular Weight	279.3 g/mol	[1]
Exact Mass	279.125928785 Da	[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy is an essential tool for elucidating the detailed structure of organic molecules. While a complete, published NMR dataset for **Koenine** is scarce in readily available literature, its ¹H NMR data is referenced in studies focused on the quantitative analysis of alkaloids in *Murraya koenigii*.

A key study on the quantitation of nine carbazole alkaloids from *Murraya koenigii* by ¹H qNMR spectroscopy confirms the presence and analysis of **Koenine**. Although the full spectral data is not detailed in the abstract, this work provides a strong basis for its structural confirmation.

Further research into the supplementary data of publications on the isolation of carbazole alkaloids from *Murraya koenigii* is recommended to obtain detailed ¹H and ¹³C NMR chemical shift values.

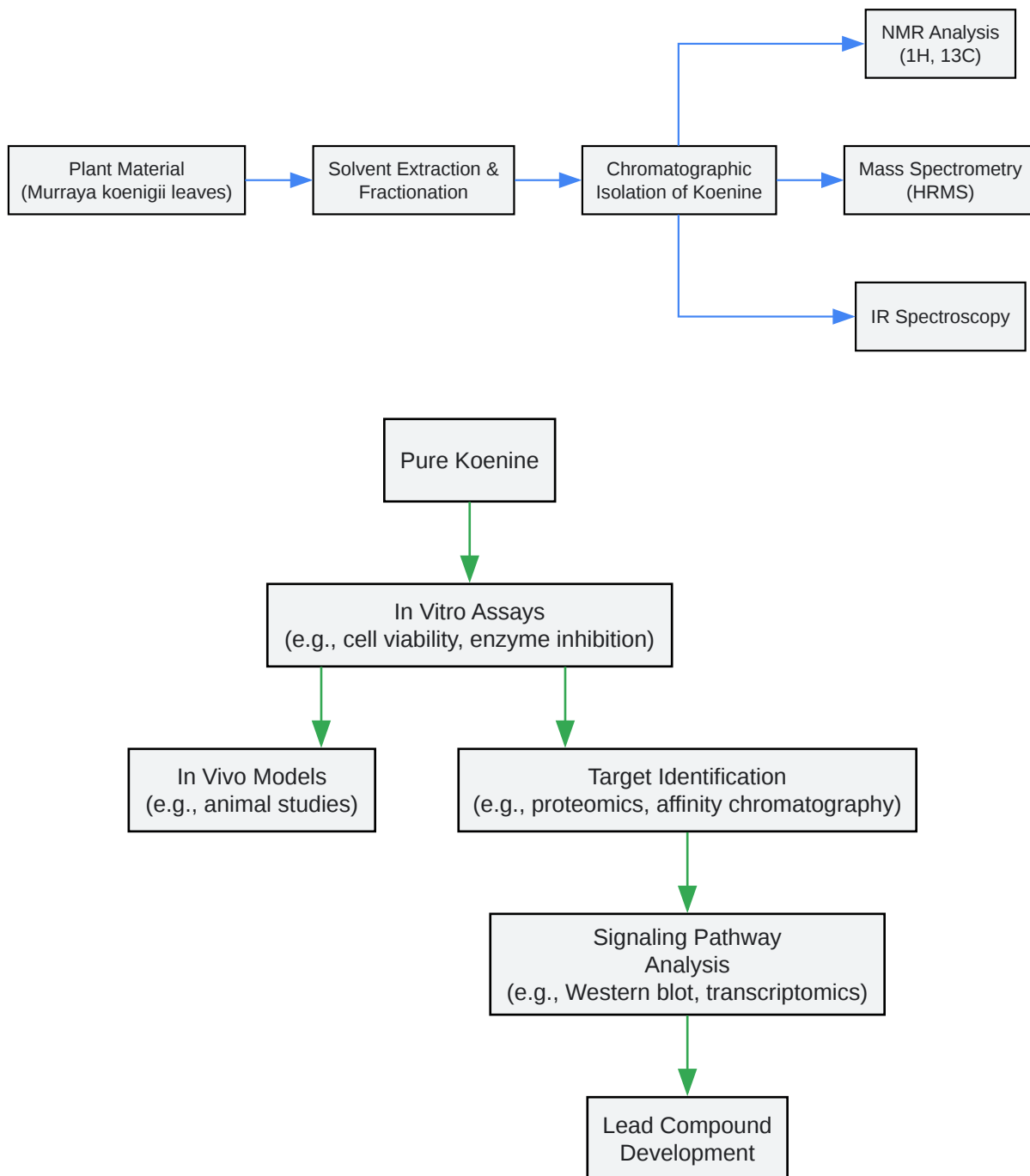
Infrared (IR) Spectroscopy Data

Infrared spectroscopy provides information about the functional groups present in a molecule. While a specific IR spectrum for pure **Koenine** is not readily available in public databases, the general spectral characteristics of carbazole alkaloids from *Murraya koenigii* have been described. These typically show characteristic absorption bands for N-H, C-H (aromatic and aliphatic), C=C (aromatic), and C-O stretching vibrations.

Researchers should refer to publications on the isolation and characterization of carbazole alkaloids for typical IR absorption ranges.

Experimental Protocols

Detailed experimental protocols for the isolation and spectral analysis of **Koenine** are often embedded within broader studies of *Murraya koenigii* constituents. A general workflow can be summarized as follows:



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References

- [1. Koenine | C18H17NO2 | CID 5318827 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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